

Application Notes: Preparation of AKT-IN-1 Stock Solution

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Compound of Interest

Compound Name: AKT-IN-1

Cat. No.: B605751

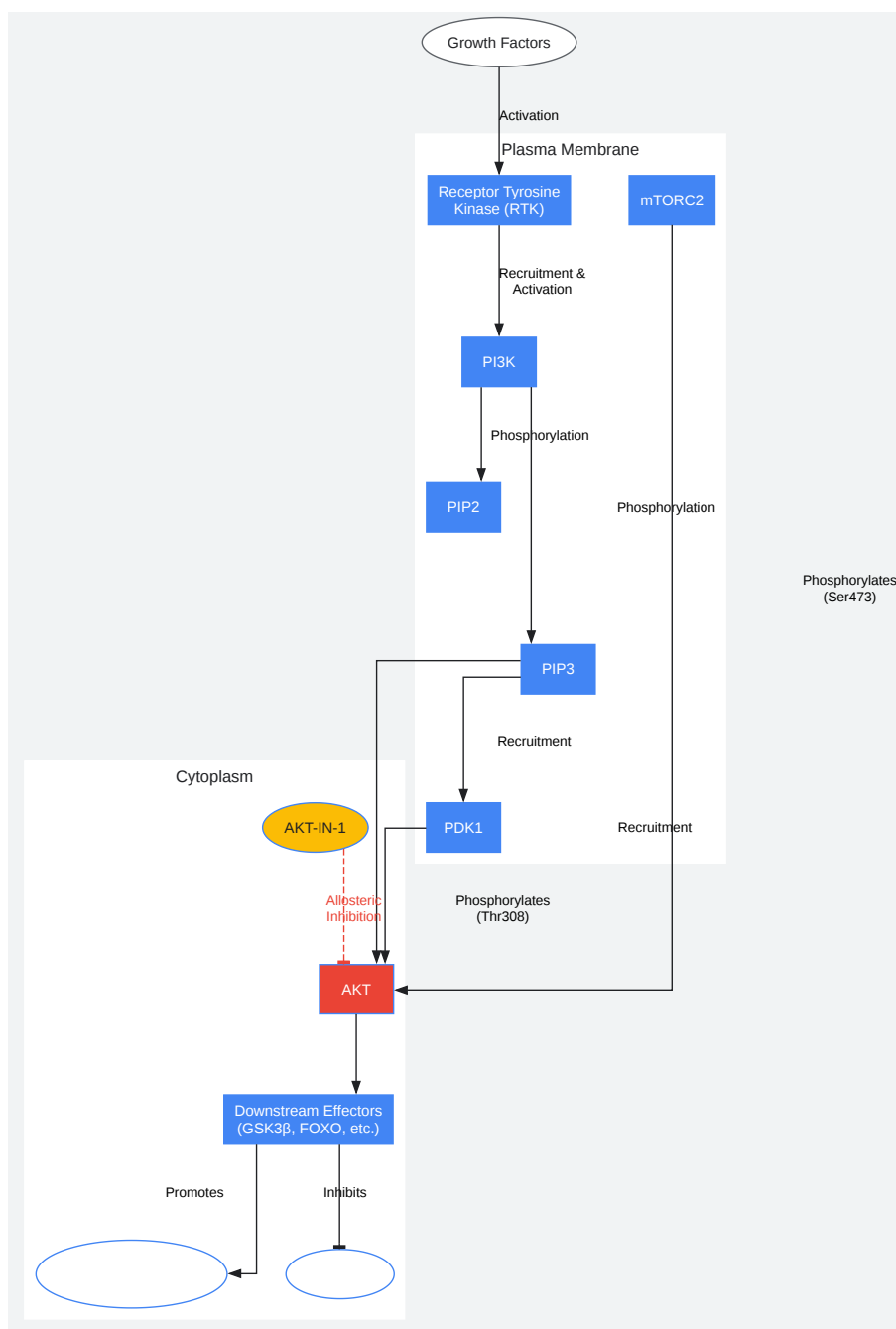
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Introduction

AKT-IN-1, also known as AZD-26, is a potent and allosteric inhibitor of the serine/threonine kinase AKT (Protein Kinase B).[1][2] It functions by binding to a site distinct from the ATP-binding pocket, locking the kinase in an inactive conformation.[3] The AKT signaling pathway is a critical regulator of numerous cellular processes, including cell survival, proliferation, growth, and metabolism.[4][5] Dysregulation of this pathway is a common feature in many human cancers, making AKT a key therapeutic target.[4][6] **AKT-IN-1** potently inhibits the phosphorylation of AKT at both Threonine 308 (Thr308) and Serine 473 (Ser473), with IC50 values of 0.422 μ M and 0.322 μ M, respectively, in cellular assays.[1][2][7] These application notes provide detailed protocols for the preparation, storage, and handling of **AKT-IN-1** stock solutions for both in vitro and in vivo research applications.

Mechanism of Action

AKT-IN-1 is an allosteric inhibitor, meaning it does not compete with ATP. Instead, it binds to a pocket at the interface of the pleckstrin-homology (PH) and kinase domains of AKT.[3] This binding event stabilizes an inactive conformation of the enzyme, preventing its recruitment to the plasma membrane and subsequent activation by upstream kinases like PDK1 and mTORC2.[3][8] By inhibiting AKT, **AKT-IN-1** blocks the phosphorylation of downstream substrates such as GSK3 β , PRAS40, and the FOXO family of transcription factors, thereby inhibiting tumor cell growth and promoting apoptosis.[1][2][4]



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Caption: PI3K/AKT signaling pathway and the inhibitory action of **AKT-IN-1**.

Physicochemical and Solubility Data

Proper reconstitution of **AKT-IN-1** is critical for experimental success. The following tables summarize its key properties and solubility in common laboratory solvents. It is highly

recommended to use fresh, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can significantly reduce solubility.[\[9\]](#)[\[10\]](#)

Table 1: Physicochemical Properties of **AKT-IN-1**

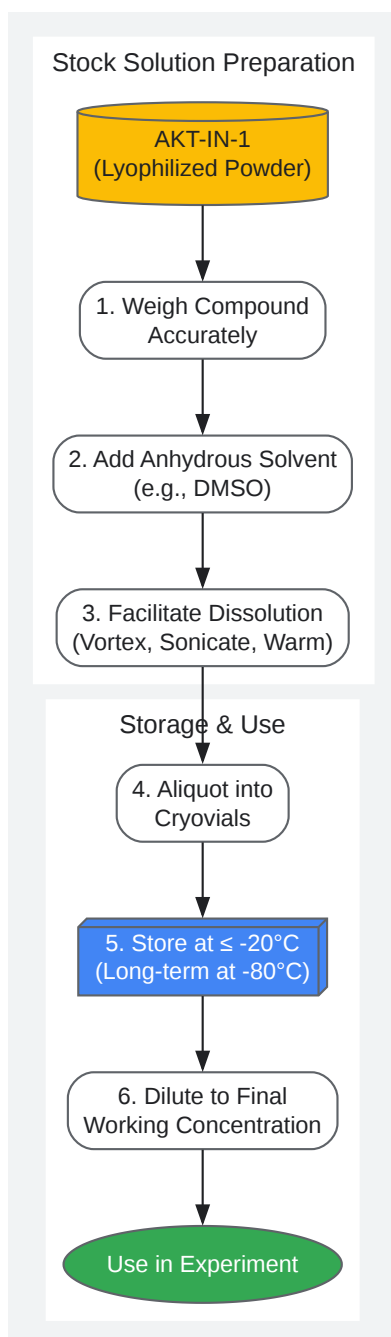
Property	Value	Reference
Molecular Weight	343.42 g/mol	[1] [2]
Formula	C ₂₂ H ₂₁ N ₃ O	[1] [2]
CAS Number	1357158-81-6	[1] [2]
Appearance	Solid Powder	[11]
Purity	>99% (Varies by supplier)	[9]

Table 2: Solubility of **AKT-IN-1**

Solvent	Max Concentration (mg/mL)	Max Molar Concentration (mM)	Notes	Reference
DMSO	11 - 100	32.03 - 156.80	Sonication, warming, and using newly opened DMSO is recommended.	[1] [2] [9]
Ethanol	Insoluble	Insoluble	Not a suitable solvent for primary stock solution.	[10]
Water	Insoluble	Insoluble	Not a suitable solvent for primary stock solution.	[10]

Experimental Protocols

The following protocols provide step-by-step instructions for preparing **AKT-IN-1** stock solutions for in vitro and in vivo applications.



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Caption: General workflow for preparing and storing **AKT-IN-1** stock solutions.

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO, suitable for cell culture experiments.

Materials and Equipment:

- **AKT-IN-1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic bath (sonicator)
- Calibrated pipettes

Procedure:

- **Calculate Required Mass:** To prepare 1 mL of a 10 mM stock solution, calculate the mass of **AKT-IN-1** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 343.42 \text{ g/mol} = 3.43 \text{ mg}$
- **Weighing:** Carefully weigh out 3.43 mg of **AKT-IN-1** powder and place it into a sterile vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the vial.
- **Dissolution:** Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in an ultrasonic bath or warm it gently to 37°C for a short period.^[2] Visually inspect to ensure the solution is clear and free of particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile cryovials.[\[2\]](#)[\[7\]](#)[\[12\]](#)
- Storage: Store the aliquots at -80°C for long-term stability or at -20°C for shorter periods.[\[2\]](#)[\[9\]](#)

Protocol 2: Preparation of Formulation for In Vivo Use

This protocol details the preparation of a 2 mg/mL **AKT-IN-1** formulation suitable for oral dosing in animal models, such as mice.[\[1\]](#)

Materials and Equipment:

- **AKT-IN-1** powder
- DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer and/or sonicator

Procedure:

- Prepare High-Concentration DMSO Stock: First, prepare a concentrated stock of **AKT-IN-1** in DMSO (e.g., 20 mg/mL).
- Sequential Solvent Addition: For a final concentration of 2 mg/mL, the solvents must be added sequentially. To prepare 1 mL of the final formulation:
 - a. Start with 400 μ L of PEG300 in a sterile tube.

- b. Add 100 μ L of the 20 mg/mL **AKT-IN-1** DMSO stock to the PEG300. Mix thoroughly by vortexing until the solution is clear.
- c. Add 50 μ L of Tween 80 and mix again until the solution is homogenous.
- d. Finally, add 450 μ L of saline to reach a total volume of 1 mL. Mix thoroughly.
- Final Checks: The final solution should be clear. Gentle warming or sonication can be used if precipitation occurs.[1] This formulation contains 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.
- Use: This formulation should be prepared fresh before use for animal dosing.

Storage and Stability

Proper storage is essential to maintain the activity of **AKT-IN-1**.

Table 3: Recommended Storage and Stability Conditions

Form	Storage Temperature	Recommended Duration	Reference
Lyophilized Powder	-20°C	Up to 3 years	[1][11]
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	[2][9]
In Solvent (e.g., DMSO)	-80°C	Up to 1-2 years	[1][7][11]

Note: Always refer to the manufacturer's product data sheet for specific storage recommendations as they may vary. Avoid repeated freeze-thaw cycles of solutions.[7]

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